

An In-depth Technical Guide to 1,9-Dibromo-2,8-nonanedione

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Compound of Interest

Compound Name: 1,9-Dibromo-2,8-nonanedione

Cat. No.: B15203338

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Abstract

1,9-Dibromo-2,8-nonanedione is a halogenated aliphatic diketone. While the specific historical details of its initial discovery and synthesis are not extensively documented in readily available scientific literature, its chemical structure suggests a synthetic pathway rooted in fundamental organic chemistry principles. This guide provides a comprehensive overview of its chemical properties, a plausible experimental protocol for its synthesis based on established bromination methodologies, and potential applications in organic synthesis.

Chemical Properties and Data

1,9-Dibromo-2,8-nonanedione is a difunctionalized organic compound. The presence of two bromine atoms alpha to carbonyl groups makes it a reactive intermediate for various chemical transformations.

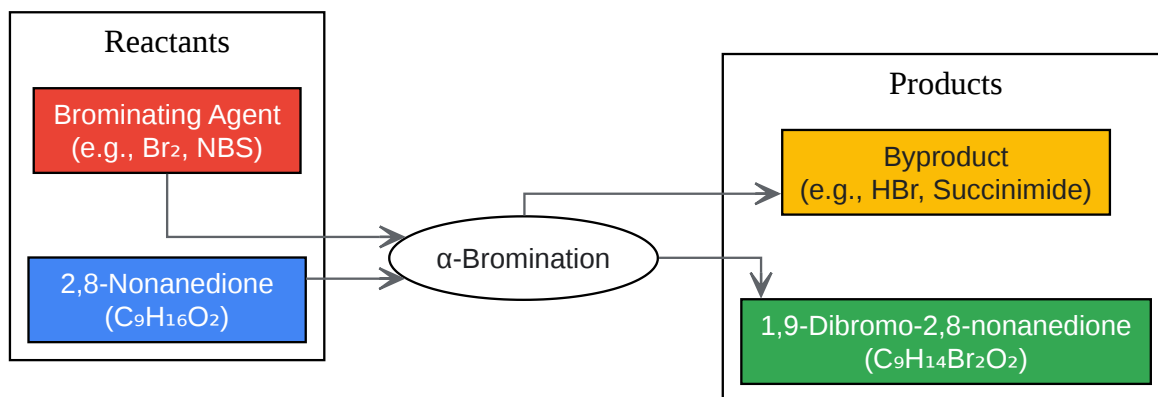
Property	Value	Source
CAS Number	91492-76-1	[1]
Molecular Formula	C ₉ H ₁₄ Br ₂ O ₂	[1]
Molecular Weight	314.01 g/mol	[1]
Appearance	Likely a solid at room temperature (based on similar compounds)	General Chemical Knowledge
Solubility	Expected to be soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate	General Chemical Knowledge

Plausible Synthesis: The Bromination of 2,8-Nonanedione

The most probable synthetic route to **1,9-Dibromo-2,8-nonanedione** is the α -bromination of its precursor, 2,8-nonanedione. This reaction typically proceeds via an enol or enolate intermediate and can be achieved using various brominating agents.

General Reaction Scheme

The overall transformation involves the substitution of the α -hydrogens on 2,8-nonanedione with bromine atoms.



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Caption: Synthetic pathway for **1,9-Dibromo-2,8-nonanedione**.

Detailed Experimental Protocol (Representative)

This protocol is a representative procedure based on common methods for the α-bromination of ketones, such as the use of N-Bromosuccinimide (NBS) catalyzed by an acid.^{[2][3][4]}

Materials:

- 2,8-Nonanedione
- N-Bromosuccinimide (NBS)
- Carbon tetrachloride (CCl₄) or another suitable inert solvent
- Catalytic amount of a radical initiator (e.g., AIBN) or an acid catalyst (e.g., p-toluenesulfonic acid)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask

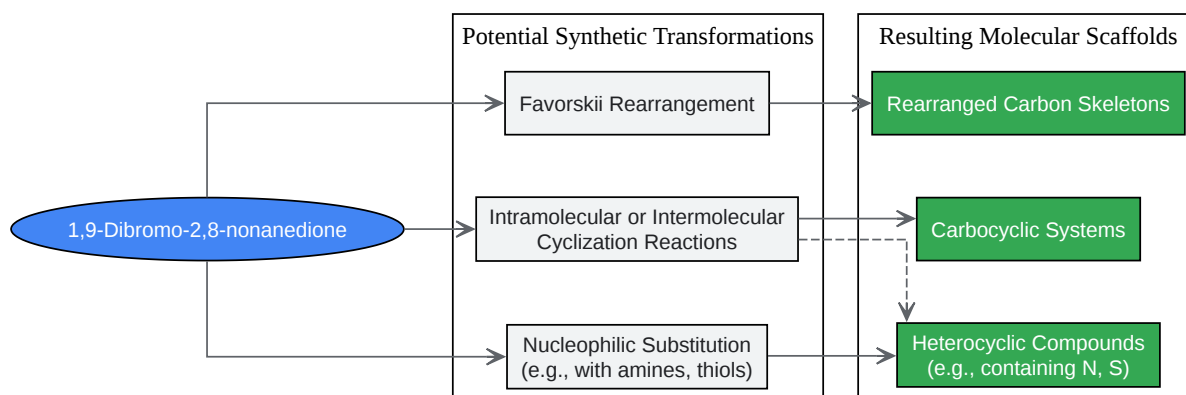
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve 2,8-nonanedione (1 equivalent) in carbon tetrachloride.
- Add N-Bromosuccinimide (2.2 equivalents) and a catalytic amount of the chosen initiator or catalyst to the solution.
- Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by TLC or GC analysis.
- After the reaction is complete (typically indicated by the disappearance of the starting material), cool the mixture to room temperature.
- Filter the reaction mixture to remove the succinimide byproduct.
- Transfer the filtrate to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the solvent using a rotary evaporator to yield the crude product.
- The crude **1,9-Dibromo-2,8-nonanedione** can be further purified by recrystallization or column chromatography.

Potential Applications in Organic Synthesis

Compounds like **1,9-Dibromo-2,8-nonanedione** are valuable intermediates in organic synthesis. The two electrophilic carbon centers (α to the carbonyls) and the two carbonyl groups offer multiple reaction sites for constructing more complex molecules.



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Caption: Potential synthetic utility of **1,9-Dibromo-2,8-nonanedione**.

Potential applications include:

- **Synthesis of Heterocycles:** Reaction with dinucleophiles such as primary amines or hydrazines could lead to the formation of various heterocyclic ring systems.
- **Precursor for Cyclization Reactions:** The terminal bromine and carbonyl functionalities make it a candidate for intramolecular cyclization reactions to form carbocyclic or heterocyclic structures.
- **Building Block in Total Synthesis:** It could serve as a building block for the synthesis of more complex natural products or pharmaceutical targets.

Safety and Handling

1,9-Dibromo-2,8-nonanedione is expected to be an irritant and a lachrymator due to the presence of α -bromoketone functionalities. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

While the historical discovery of **1,9-Dibromo-2,8-nonanedione** is not well-documented, its synthesis can be reliably achieved through established methods of ketone bromination. Its bifunctional nature makes it a potentially versatile building block for organic synthesis, particularly in the construction of cyclic and heterocyclic molecules. Further research into the reactivity and applications of this compound could unveil novel synthetic pathways and molecular architectures relevant to materials science and drug discovery.

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